

Cabotegravir-d5 specificity selectivity verification

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Compound Focus: Cabotegravir-d5

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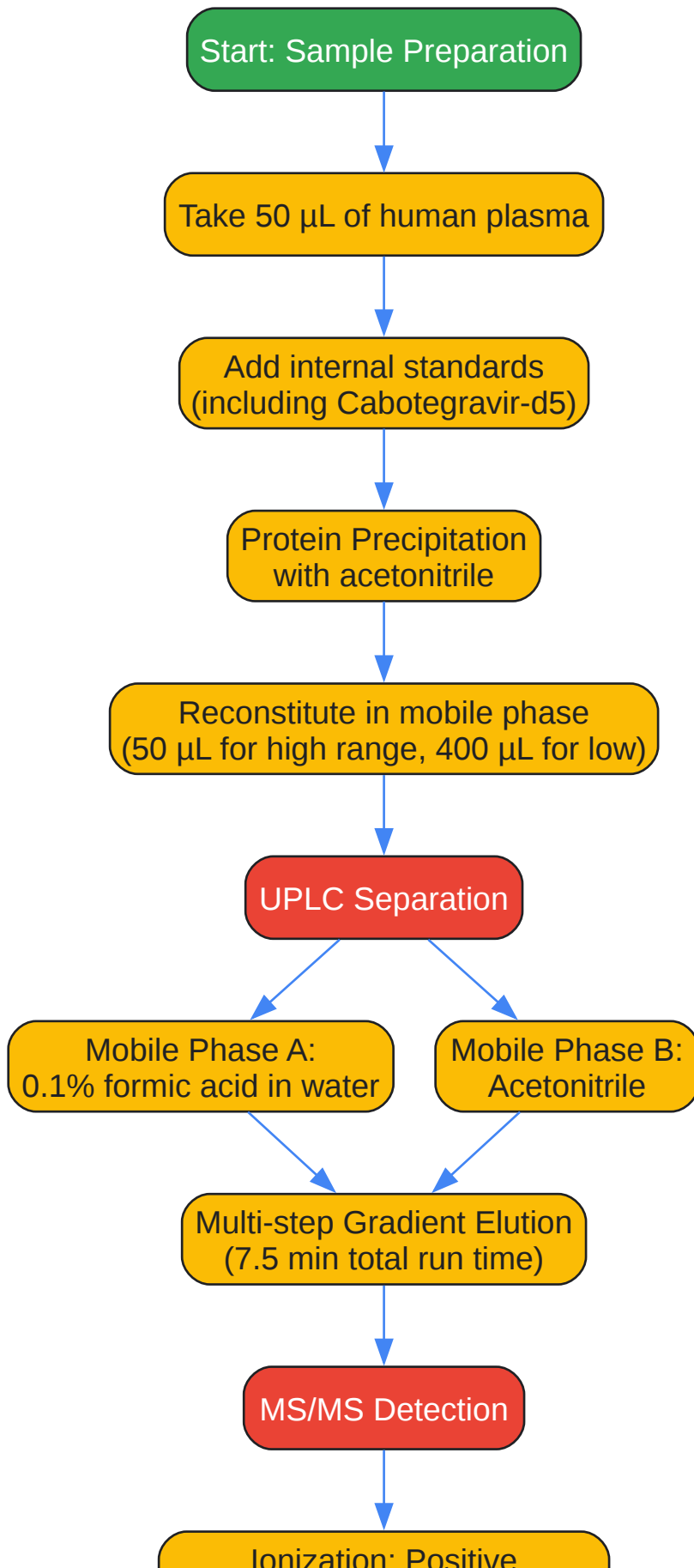
Verified Application in Analytical Method

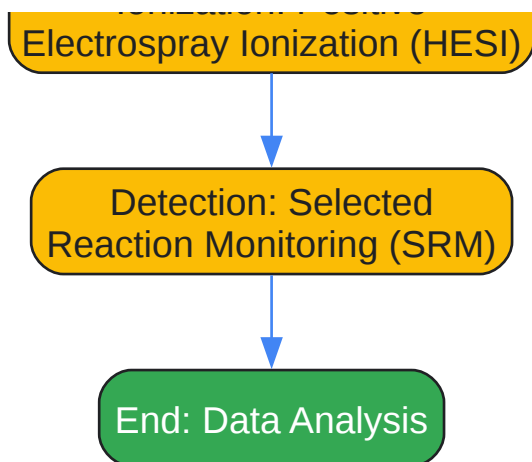
Cabotegravir-d5 is specifically employed in a **highly selective UPLC-MS/MS method** for the simultaneous quantification of nine antiretrovirals in human plasma, as detailed in the table below [1].

Parameter	Description
Role	Internal Standard for cabotegravir [1]
Analytical Technique	Ultra Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) [1]
Precursor Ion (m/z)	411.03 [1]
Product Ion (m/z)	267.96 [1]
Collision Energy	24.00 eV [1]
Retention Time	3.62 minutes [1]
Chromatography Column	Waters CORTECS T3 (2.1 × 100 mm; 1.6 μm) [1]

Detailed Experimental Protocol

The experimental workflow for the method utilizing **cabotegravir-d5** is outlined below. This method was validated per FDA guidelines, demonstrating excellent linearity, accuracy (trueness 89.7-104.1%), and precision (CV <15%) [1].





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What This Information Means for Your Research

The evidence confirms that **cabotegravir-d5** is a critical component in a robust, published method. Its use as an internal standard is foundational for achieving accurate and precise measurements of cabotegravir in complex biological matrices.

- **Specificity and Selectivity:** The method achieves separation of nine different antiretroviral drugs, demonstrating high specificity. The distinct mass transition (precursor → product ion) for **cabotegravir-d5**, monitored via Selected Reaction Monitoring (SRM), is the primary contributor to its selectivity, effectively distinguishing it from the unlabeled drug and other matrix components [1].
- **Performance Data:** The overall method's validation data (linearity, accuracy, precision) indirectly supports the reliable performance of **cabotegravir-d5** in its role as an internal standard [1].

For a comprehensive comparison with other isotopic internal standards, you may need to consult more specialized analytical chemistry resources or mass spectrometry data repositories.

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References

1. PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]

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